

Frutinone A: A Technical Guide to its Antimicrobial Spectrum

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Compound of Interest

Compound Name: Frutinone A

Cat. No.: B137992

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Introduction

Frutinone A, a naturally occurring chromonocoumarin isolated from plants of the Polygala genus, has emerged as a compound of interest in the field of antimicrobial research. Exhibiting a broad spectrum of activity, this technical guide provides a comprehensive overview of the antimicrobial properties of **Frutinone A**, with a focus on its quantitative antimicrobial spectrum, the experimental methodologies used for its determination, and its putative mechanisms of action. This document is intended to serve as a valuable resource for researchers and professionals engaged in the discovery and development of novel antimicrobial agents.

Antimicrobial Spectrum of Frutinone A

Frutinone A has demonstrated inhibitory activity against a range of microorganisms, including both bacteria and fungi. The potency of its antimicrobial effect is typically quantified by the Minimum Inhibitory Concentration (MIC), which represents the lowest concentration of the compound that prevents visible growth of a microorganism.

Data Presentation

The following table summarizes the available quantitative data on the antimicrobial spectrum of **Frutinone A**.

Microorganism	Type	Strain	MIC (µg/mL)	Reference
Staphylococcus aureus	Gram-positive Bacteria	-	10-25	[1][2]
Candida albicans	Fungus (Yeast)	-	20	[3][4][5]
Cladosporium cucumerinum	Fungus (Mold)	-	20	

Experimental Protocols

The determination of the Minimum Inhibitory Concentration (MIC) is a critical step in assessing the antimicrobial activity of a compound. The broth microdilution method is a commonly employed technique for this purpose and is the basis for the data presented in this guide.

Broth Microdilution Method

Objective: To determine the lowest concentration of **Frutinone A** that inhibits the visible growth of a specific microorganism in a liquid medium.

Materials:

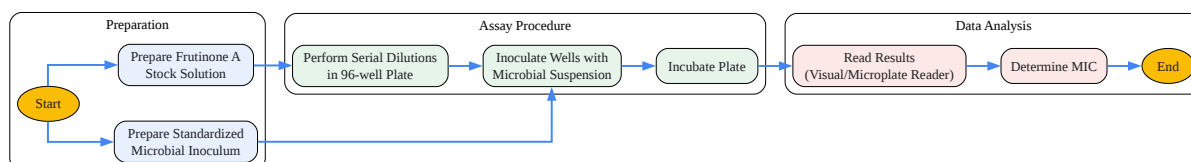
- **Frutinone A** stock solution of known concentration
- Sterile 96-well microtiter plates
- Appropriate sterile broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)
- Microbial inoculum standardized to a specific concentration (typically 0.5 McFarland standard)
- Positive control (microorganism in broth without **Frutinone A**)
- Negative control (broth only)
- Microplate reader or visual inspection

Procedure:

- **Preparation of Dilutions:** A serial two-fold dilution of the **Frutinine A** stock solution is prepared directly in the wells of the 96-well microtiter plate using the sterile broth medium. This creates a gradient of decreasing **Frutinine A** concentrations across the plate.
- **Inoculation:** Each well (except the negative control) is inoculated with a standardized suspension of the test microorganism. The final inoculum concentration in each well is crucial for the reproducibility of the assay.
- **Incubation:** The inoculated microtiter plate is incubated under conditions optimal for the growth of the test microorganism (e.g., specific temperature, time, and atmospheric conditions).
- **Determination of MIC:** After incubation, the wells are examined for visible turbidity. The MIC is recorded as the lowest concentration of **Frutinine A** in which there is no visible growth of the microorganism. This can be assessed visually or by using a microplate reader to measure the optical density at a specific wavelength.

Visualizations

Experimental Workflow for MIC Determination

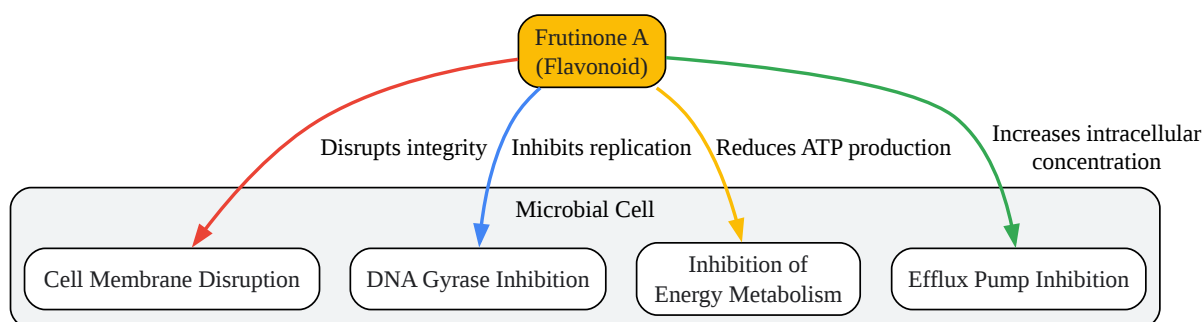


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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC) of **Frutinine A**.

Putative Mechanism of Action of Flavonoids

As a flavonoid, the antimicrobial mechanism of action of **Frutinone A** is likely multifaceted, targeting various cellular processes in microbial cells. The following diagram illustrates the general mechanisms by which flavonoids are thought to exert their antimicrobial effects.



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Caption: General antimicrobial mechanisms of action attributed to flavonoids like **Frutinone A**.

Conclusion

Frutinone A demonstrates promising antimicrobial activity against a spectrum of bacteria and fungi. The provided data, though currently limited, establishes a foundation for its potential as a lead compound in the development of new antimicrobial therapies. Further research is warranted to expand the known antimicrobial spectrum of **Frutinone A**, including a broader range of clinically relevant pathogens, and to elucidate its precise molecular mechanisms of action. The standardized experimental protocols outlined in this guide can serve as a basis for such future investigations, ensuring the generation of comparable and reliable data.

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